

# Common pitfalls and artifacts in 7-Ethoxy-4-trifluoromethylcoumarin-based enzyme assays

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## Compound of Interest

Compound Name: 7-Ethoxy-4-trifluoromethylcoumarin

Cat. No.: B040511

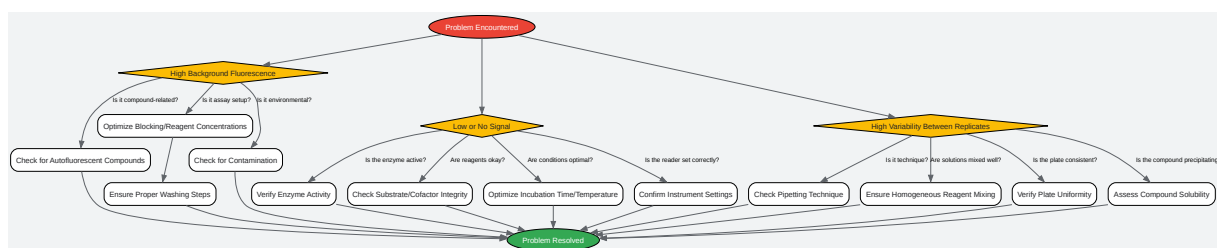
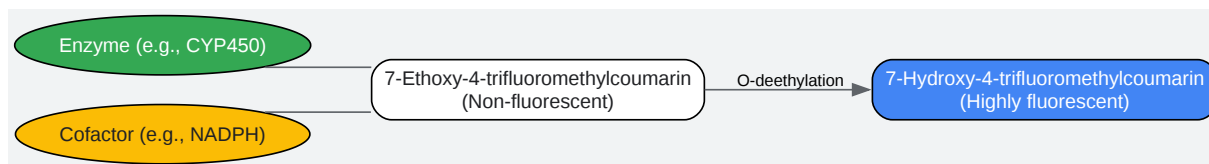
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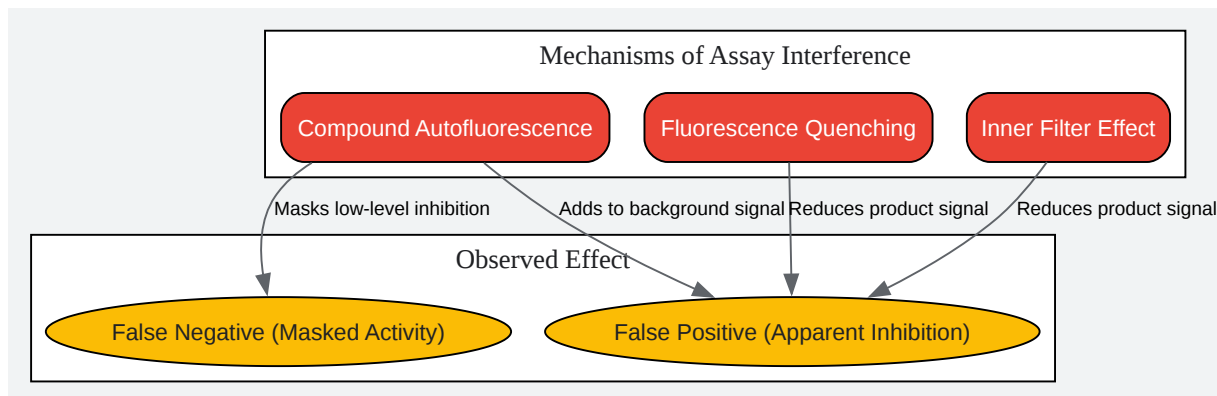
## Technical Support Center: 7-Ethoxy-4-trifluoromethylcoumarin (EFC)-Based Enzyme Assays

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in navigating the common pitfalls and artifacts associated with **7-Ethoxy-4-trifluoromethylcoumarin (EFC)**-based enzyme assays.

### I. Assay Principle and Workflow

**7-Ethoxy-4-trifluoromethylcoumarin (EFC)** is a fluorogenic substrate commonly used to measure the activity of various enzymes, particularly cytochrome P450 (CYP) isoforms. The principle of the assay is based on the enzymatic O-deethylation of the non-fluorescent EFC molecule to the highly fluorescent product, 7-hydroxy-4-trifluoromethylcoumarin (HFC). The resulting fluorescence is directly proportional to the enzyme activity and can be monitored in real-time or as an endpoint measurement.





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